

2-Bromo-1-ethoxy-4-fluorobenzene safety and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-1-ethoxy-4-fluorobenzene

Cat. No.: B1278563

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An In-depth Technical Guide to the Safety and Handling of **2-Bromo-1-ethoxy-4-fluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-Bromo-1-ethoxy-4-fluorobenzene** (CAS No. 326-69-2). Due to the limited availability of specific quantitative safety and toxicological data for this compound, this guide also incorporates information from structurally similar compounds and established safety protocols for hazardous chemicals. All information derived from analogous compounds or general guidelines should be considered illustrative and used as a conservative basis for risk assessment and the implementation of safety procedures.

Hazard Identification and Classification

2-Bromo-1-ethoxy-4-fluorobenzene is classified as a hazardous substance. The primary hazards associated with this chemical include irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed.^[1]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

GHS Label Elements:[1]

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Physical and Chemical Properties

Specific quantitative physical and chemical property data for **2-Bromo-1-ethoxy-4-fluorobenzene** is limited. The following table summarizes the available information.

Property	Value
Molecular Formula	C ₈ H ₈ BrFO
CAS Number	326-69-2
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	Data not available
Density	Data not available
Solubility	Data not available

Exposure Controls and Personal Protective Equipment

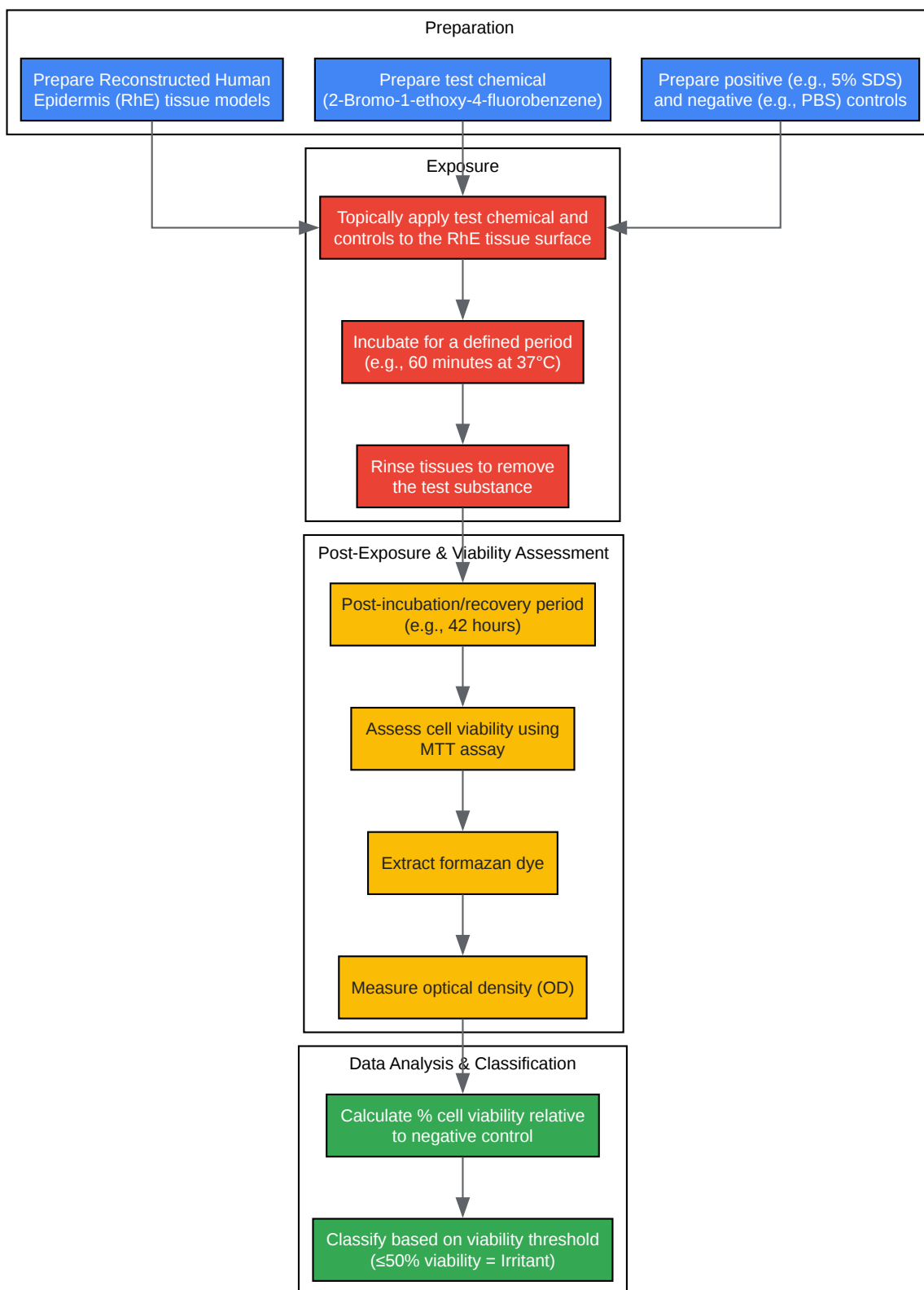
A comprehensive personal protective equipment (PPE) strategy is essential to minimize exposure and ensure personal safety when handling **2-Bromo-1-ethoxy-4-fluorobenzene**.

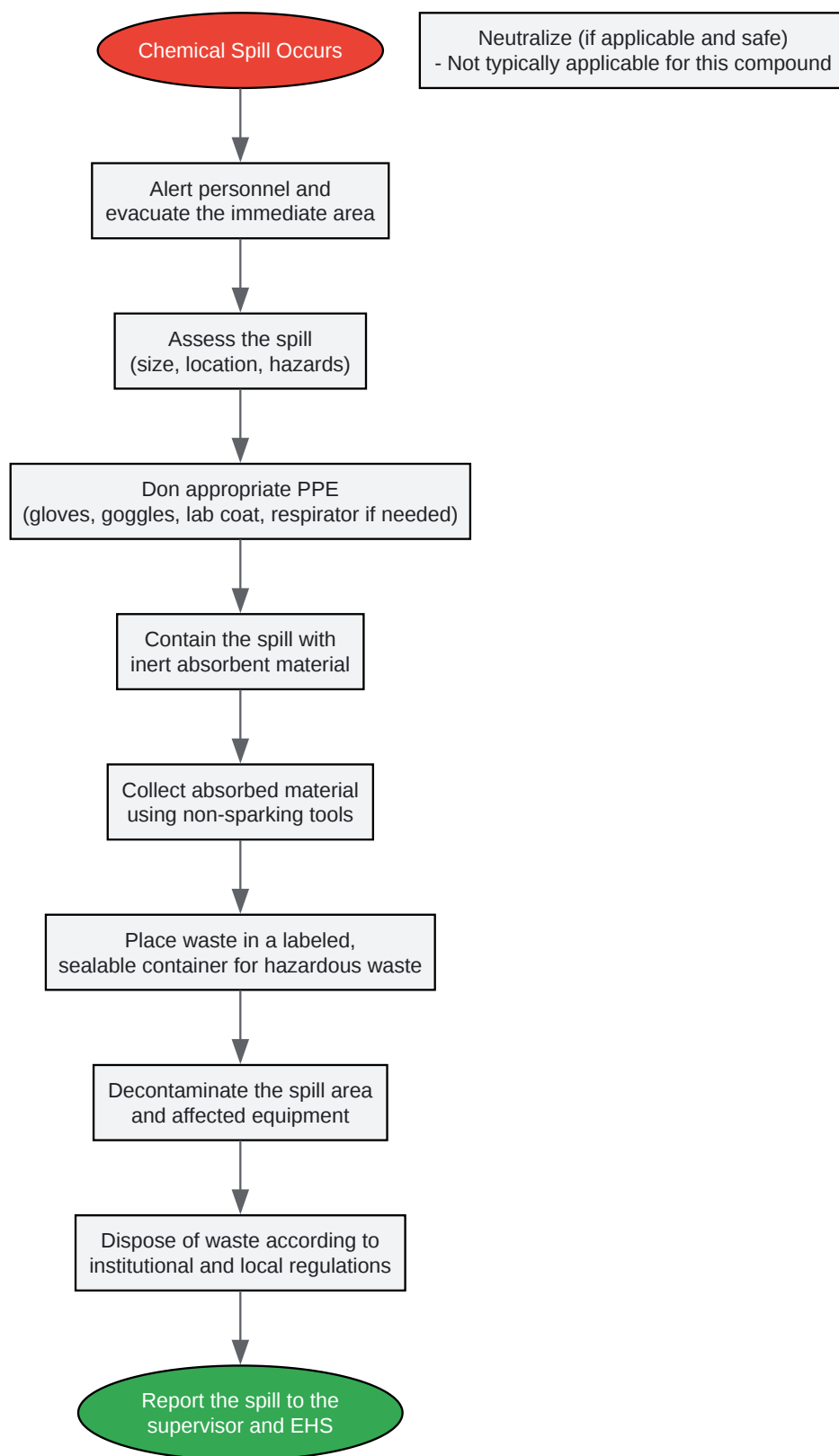
Protection Type	Specific Equipment	Standard/Specification	Purpose
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses.	ANSI Z87.1	To protect against chemical splashes to the eyes and face.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	EN 374	To prevent skin contact. Inspect gloves before each use and change them immediately if contaminated.
Body Protection	A flame-resistant lab coat, worn fully buttoned. A chemical-resistant apron may be necessary for procedures with a higher risk of splashing.	To protect skin and clothing from contamination.	
Respiratory Protection	Use in a well-ventilated area. A NIOSH/MSHA-approved respirator may be required if ventilation is inadequate or for spill cleanup.	To prevent inhalation of vapors or mists.	

Experimental Protocols

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Test Guideline 439)

This protocol provides a framework for assessing the skin irritation potential of a chemical like **2-Bromo-1-ethoxy-4-fluorobenzene** without the use of live animals.[\[2\]](#)[\[3\]](#)





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